

Application Notes and Protocols for 2-amino-N,N,3-trimethylpentanamide

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Compound of Interest

Compound Name: 2-amino-N,N,3-trimethylpentanamide

Cat. No.: B12460660

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Disclaimer: No specific safety data sheet (SDS), detailed experimental protocols, or quantitative toxicological data for **2-amino-N,N,3-trimethylpentanamide** were found in publicly available resources. The following information is based on general principles for handling novel chemical compounds and data from structurally similar molecules. Researchers, scientists, and drug development professionals must conduct a thorough, compound-specific risk assessment before handling, storing, or using this substance. The absence of established safety data indicates that this compound should be treated as potentially hazardous.

General Safety Precautions

Due to the lack of specific toxicological data, **2-amino-N,N,3-trimethylpentanamide** should be handled with utmost care, assuming it may be toxic, irritant, and/or harmful. The safety precautions for structurally similar compounds suggest that this chemical could be harmful if swallowed, cause skin and eye irritation, and may be harmful if inhaled.

1.1 Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent contact with the eyes.
- **Skin Protection:** A lab coat and chemically resistant gloves (e.g., nitrile) are essential. Ensure gloves are regularly inspected for any signs of degradation.

- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If there is a risk of generating dust or aerosols, a properly fitted respirator may be necessary.
- Footwear: Closed-toe shoes must be worn in the laboratory.

1.2 Engineering Controls

- Ventilation: All handling of **2-amino-N,N,3-trimethylpentanamide** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

1.3 Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Minimize the generation of dust and aerosols.
- Use appropriate tools (spatulas, weighing paper) to handle the solid material.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.

1.4 Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

1.5 Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Do not dispose of down the drain or in general waste.

Hazard Data for Structurally Similar Compounds

The following table summarizes hazard information for compounds with structural similarities to **2-amino-N,N,3-trimethylpentanamide**. This data should be used for preliminary hazard assessment only and does not represent the actual hazards of the target compound.

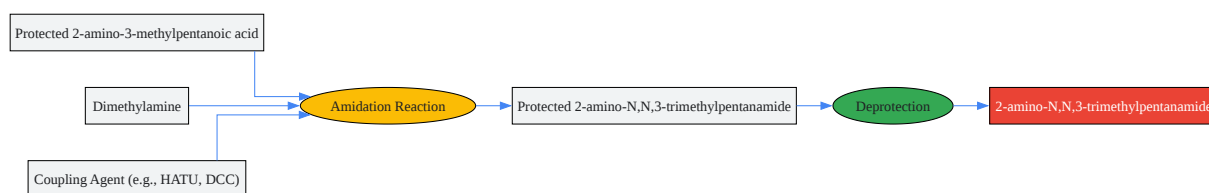
Compound Name	CAS Number	GHS Pictograms	Hazard Statements
2-Amino-N,N,2-trimethylpropanamide[1]	Not Available	GHS06	H301: Toxic if swallowed.[1]
(S)-2-Amino-N,3,3-trimethylbutanamide[2]	89226-12-0	Warning	H302: Harmful if swallowed.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H332: Harmful if inhaled.[2]
2-amino-N,3-dimethylbenzamide[3]	870997-57-2	Warning	H302: Harmful if swallowed.[3] H315: Causes skin irritation.[3] H319: Causes serious eye irritation.[3] H335: May cause respiratory irritation.[3]

Experimental Protocols (Generalized)

No specific experimental protocols for the synthesis or use of **2-amino-N,N,3-trimethylpentanamide** were found. The following represents a generalized workflow for the synthesis of an N,N-dialkyl amino amide, which would require significant optimization and adaptation by qualified researchers.

3.1 Generalized Synthetic Pathway

A plausible synthetic route could involve the amidation of a protected amino acid with a secondary amine, followed by deprotection.



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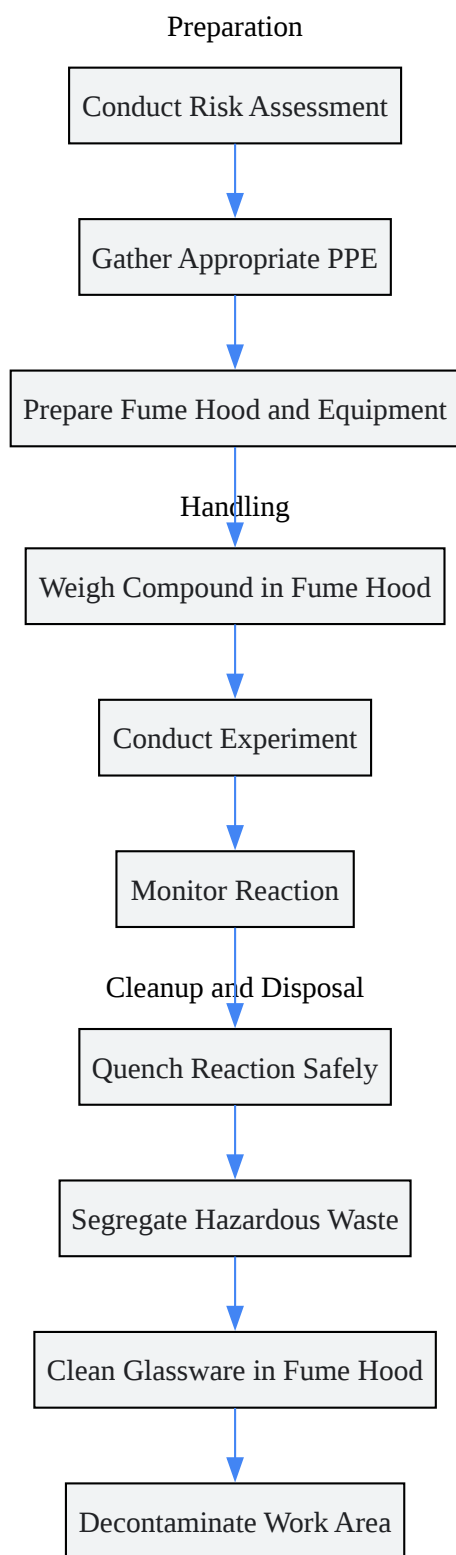
Caption: Generalized synthetic pathway for **2-amino-N,N,3-trimethylpentanamide**.

3.2 General Amidation Protocol

- **Preparation:** In a clean, dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve the N-protected 2-amino-3-methylpentanoic acid in a suitable anhydrous solvent (e.g., dichloromethane or dimethylformamide).
- **Activation:** Add a coupling agent (e.g., HATU or DCC) and a non-nucleophilic base (e.g., DIPEA) to the solution and stir for a predetermined time at a controlled temperature (e.g., 0 °C) to activate the carboxylic acid.
- **Amine Addition:** Slowly add dimethylamine (or a solution of it) to the reaction mixture.
- **Reaction:** Allow the reaction to proceed at room temperature, monitoring its progress by a suitable analytical technique (e.g., TLC or LC-MS).
- **Work-up:** Upon completion, quench the reaction and perform an aqueous work-up to remove unreacted reagents and byproducts.

- Purification: Purify the resulting protected amide by column chromatography, recrystallization, or another appropriate method.
- Deprotection: Remove the N-protecting group under appropriate conditions to yield the final product.
- Characterization: Confirm the structure and purity of the final product using techniques such as NMR, mass spectrometry, and elemental analysis.

Visualized Workflows



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Caption: Standard laboratory workflow for handling a potentially hazardous chemical.

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References

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- 2. achmem.com [achmem.com]
- 3. 2-amino-N,3-dimethylbenzamide | C₉H₁₂N₂O | CID 16770689 - PubChem [pubchem.ncbi.nlm.nih.gov]
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